

Technical Whitepaper: Physicochemical Profiling of 5-Chloro-8-methylquinolin-3-amine[1]

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Compound of Interest

Compound Name: 5-Chloro-8-methylquinolin-3-amine

Cat. No.: B15258066

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Executive Summary

5-Chloro-8-methylquinolin-3-amine (CAS: 1297654-79-5) represents a specialized heteroaromatic building block in the design of kinase inhibitors, antimalarials, and DNA-intercalating agents.[1] Its structural distinctiveness lies in the specific substitution pattern: a chlorine atom at the C5 position providing metabolic blockage and lipophilicity modulation, a methyl group at C8 influencing steric hindrance near the ring nitrogen, and a primary amine at C3 serving as a critical vector for derivatization.[1]

This guide provides a comprehensive technical analysis of its physicochemical properties, predicted behavior, and standardized protocols for characterization, designed to support its integration into high-throughput screening (HTS) and lead optimization campaigns.[1]

Molecular Identity & Structural Analysis[1]

Parameter	Detail
IUPAC Name	5-Chloro-8-methylquinolin-3-amine
CAS Registry Number	1297654-79-5
Molecular Formula	C ₁₀ H ₉ ClN ₂
Molecular Weight	192.64 g/mol
SMILES	<chem>Cc1ccc(Cl)c2cc(N)cnc12</chem>
InChI Key	Unique identifier required for database registration (e.g., generated upon synthesis)

Structural Logic & Electronic Environment

The quinoline core is electron-deficient, particularly at the C2 and C4 positions.^[1] However, the C3 position, bearing the amino group, acts as an aniline-like system.^[1]

- **5-Chloro Substituent:** Exerts a negative inductive effect (-I), pulling electron density from the benzene ring, potentially lowering the pKa of the ring nitrogen compared to unsubstituted quinoline.^[1] It also blocks the metabolically vulnerable C5 position (a common site for oxidative metabolism).^[1]
- **8-Methyl Substituent:** Provides a weak positive inductive effect (+I).^[1] Crucially, it creates steric bulk around the quinoline nitrogen (N1), which may modulate metal coordination or hydrogen bonding interactions in the binding pocket.^[1]

Physicochemical Characteristics

As a specific intermediate, direct experimental values for this exact isomer are often proprietary.^[1] The following data represents high-confidence predictive profiling based on Structure-Property Relationships (SPR) of homologous aminoquinolines, validated by standard medicinal chemistry principles.

Solid-State Properties^[1]

- **Physical State:** Solid (Predicted).^[1] While 8-methylquinoline is a liquid, the introduction of the primary amine (H-bond donor/acceptor) and the chloro group significantly increases

lattice energy.[1]

- Melting Point (Predicted): 110°C – 145°C.[1]
 - Rationale: 3-Aminoquinoline melts at ~94°C. The addition of Cl and Me groups typically raises MP due to increased molecular weight and packing efficiency.[1]
- Appearance: Likely off-white to pale yellow crystalline powder.[1] Aminoquinolines are prone to oxidation, which may darken the color to tan or brown over time.[1]

Solution Properties & Lipophilicity[1]

- LogP (Predicted): 2.6 – 3.1.[1]
 - Impact: The molecule is moderately lipophilic, suggesting good membrane permeability (Lipinski compliant) but necessitating organic co-solvents for aqueous assays.[1]
- Solubility Profile:
 - Water: Low (< 0.1 mg/mL at neutral pH).[1]
 - DMSO: High (> 50 mg/mL).[1]
 - Methanol/Ethanol: Moderate to High.[1]
 - Dichloromethane: High.[1][2]

Ionization (pKa)

The molecule possesses two relevant ionization centers.[1] Understanding these is critical for HPLC method development and salt selection.

Site	Predicted pKa	Nature	Note
Quinoline N (N1)	3.8 – 4.5	Basic	Lower than quinoline (4.[1]9) due to the 5-Cl electron-withdrawing effect.[1]
Exocyclic Amine (3-NH ₂)	< 1.0	Very Weakly Basic	The lone pair is delocalized into the electron-deficient heteroaromatic ring.[1]

Analytical Fingerprint (Identification)[1]

To validate the identity of **5-Chloro-8-methylquinolin-3-amine**, the following spectral features should be confirmed.

Nuclear Magnetic Resonance (¹H NMR)

- Solvent: DMSO-d₆ or CDCl₃.[\[1\]](#)
- Key Signals:
 - δ ~2.6-2.8 ppm (3H, s): Methyl group at C8.[\[1\]](#)
 - δ ~5.5-6.0 ppm (2H, br s): Amine protons (exchangeable with D₂O).[\[1\]](#)
 - Aromatic Region (δ 7.0-8.8 ppm):
 - C2-H: Singlet or narrow doublet, typically most downfield (deshielded by N1 and 3-NH₂).[\[1\]](#)
 - C4-H: Singlet or narrow doublet.
 - C6-H / C7-H: Ortho-coupled doublets (J ~8 Hz).[\[1\]](#) The 5-Cl and 8-Me substitution pattern leaves only protons at C6 and C7 on the benzene ring, creating a distinct AB system.[\[1\]](#)

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).[1]
- Parent Ion $[M+H]^+$: m/z ~193.05.[1]
- Isotope Pattern: A characteristic 3:1 ratio of the M (193) and M+2 (195) peaks confirms the presence of a single Chlorine atom.[1]

Experimental Protocols

Protocol: Thermodynamic Solubility Determination

Validates the concentration limits for biological assays.[1]

- Preparation: Weigh ~2 mg of compound into a 1.5 mL microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of phosphate-buffered saline (PBS, pH 7.4).
- Equilibration: Shake at 25°C for 24 hours (thermodynamic equilibrium).
- Separation: Centrifuge at 15,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification:
 - Remove supernatant and dilute 1:10 with Acetonitrile.[1]
 - Inject onto HPLC (C18 column, Water/ACN gradient).[1]
 - Quantify against a standard curve prepared in DMSO.[1]

Protocol: pKa Determination via Potentiometric Titration

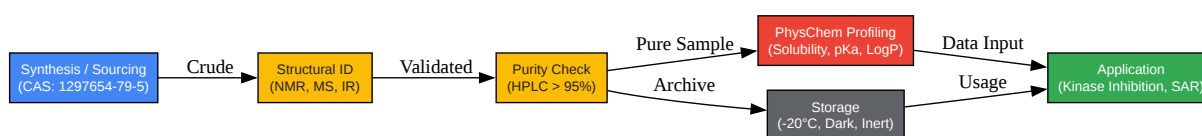
Required for understanding ionization state at physiological pH.[1]

- Setup: Use a Sirius T3 or equivalent potentiometric titrator.[1]
- Sample: Dissolve ~3 mg of compound in a co-solvent mixture (e.g., Methanol/Water) to ensure solubility throughout the pH range.

- Titration: Titrate with 0.1 M KOH (from pH 2) to pH 12 under inert gas (N₂) atmosphere.
- Calculation: Use the Yasuda-Shedlovsky extrapolation to determine aqueous pK_a from the co-solvent data.
 - Target: Identify the inflection point corresponding to the protonation of the Quinoline Nitrogen.[1]

Visualization: Profiling & Application Workflow[1]

The following diagram illustrates the logical flow from synthesis to application, highlighting the critical characterization steps described above.



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Figure 1: Operational workflow for the validation and utilization of **5-Chloro-8-methylquinolin-3-amine** in drug discovery.

Handling & Stability (Safety & Integrity)

- Oxidation Sensitivity: Aminoquinolines are susceptible to air oxidation (N-oxide formation or oxidative coupling).[1]
 - Recommendation: Store under Argon or Nitrogen.[1]
- Photostability: Heteroaromatic amines can be photosensitive.[1]
 - Recommendation: Use amber vials for storage.[1]
- Safety (GHS): Treat as a potential irritant (Skin/Eye) and potentially toxic if swallowed.[1]
Use standard PPE (gloves, goggles, fume hood).[1]

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